

Solubility and Stability Profile of Thiolane-2-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: *Thiolane-2-carbaldehyde*

CAS No.: *117951-12-9*

Cat. No.: *B3046015*

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Executive Summary & Chemical Identity

Thiolane-2-carbaldehyde is a saturated heterocyclic aldehyde often utilized as a chiral building block in the synthesis of sulfur-containing nucleoside analogs and peptidomimetics. Unlike its aromatic counterpart (Thiophene-2-carbaldehyde), the saturated thiolane ring introduces significant conformational flexibility, stereochemical complexity (chirality at C2), and distinct reactivity profiles—specifically regarding sulfur oxidation and

-proton acidity.

This guide addresses the critical handling parameters required to maintain the integrity of this labile intermediate, distinguishing it from the more robust aromatic thiophenes.

Chemical Structure & Properties

Property	Data	Note
Molecular Formula	C ₅ H ₈ OS	Saturated ring system
Molecular Weight	116.18 g/mol	
CAS Number	117951-12-9	Distinct from Thiophene-2-CHO (CAS 98-03-3)
Physical State	Colorless to pale yellow oil	Darkens rapidly upon oxidation
Chirality	Yes (C2 center)	Susceptible to racemization
Odor	Pungent, thioether-like	Stronger than aromatic analog

Physicochemical Profile

Solubility Data

Thiolane-2-carbaldehyde exhibits an amphiphilic character dominated by the lipophilic tetrahydrothiophene ring but modulated by the polar formyl group.

Solubility Profile Table

Solvent Class	Solvent	Solubility Rating	Mechanistic Insight
Chlorinated	Dichloromethane (DCM), Chloroform	High (>100 mg/mL)	Primary solvent for extraction/synthesis. Excellent solvation of the lipophilic ring.
Ethers	THF, Diethyl Ether, MTBE	High (>100 mg/mL)	Ideal for reactions; THF coordinates well, stabilizing the monomeric form.
Alcohols	Methanol, Ethanol	Moderate to High	Soluble, but risk of hemiacetal formation on prolonged standing.
Hydrocarbons	Hexanes, Pentane	Low to Moderate	The polar aldehyde group reduces miscibility compared to unsubstituted tetrahydrothiophene.
Aqueous	Water (pH 7)	Low (<10 mg/mL)	Limited H-bonding capacity of the aldehyde cannot overcome the hydrophobic ring.

Partition Coefficient (LogP)

- Predicted LogP: ~1.2 – 1.5
- Implication: The compound is lipophilic. In biphasic workups (DCM/Water), it will partition almost exclusively into the organic layer.

Stability & Degradation Profile

The stability of **thiolane-2-carbaldehyde** is compromised by three primary vectors: Aerobic Oxidation, Sulfur Oxidation, and Stereochemical Lability.

Degradation Pathways

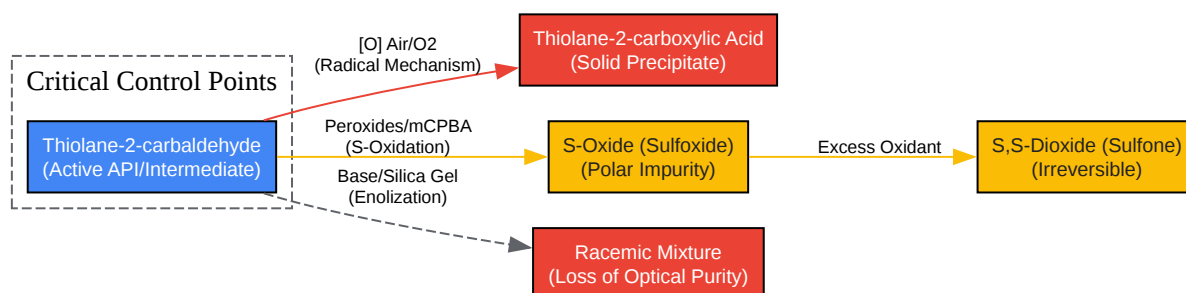
Unlike thiophene-2-carbaldehyde, the sulfur atom in the saturated ring is a potent nucleophile and is easily oxidized.

- Aldehyde Oxidation: Rapid conversion to thiolane-2-carboxylic acid upon exposure to air.
- Sulfur Oxidation: Formation of sulfoxides and sulfones (S-oxides) by peroxides or singlet oxygen.
- Epimerization: The C2 proton is

to both the carbonyl and the sulfur atom (via hyperconjugation), making it significantly acidic. Basic conditions or silica gel chromatography can trigger rapid racemization.

Visualization of Degradation Logic

The following diagram illustrates the cascading instability pathways.



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Caption: Primary degradation vectors for **thiolane-2-carbaldehyde** showing oxidative and stereochemical risks.

Handling & Storage Protocols

To ensure scientific integrity and reproducibility, the following protocols must be treated as mandatory, not optional.

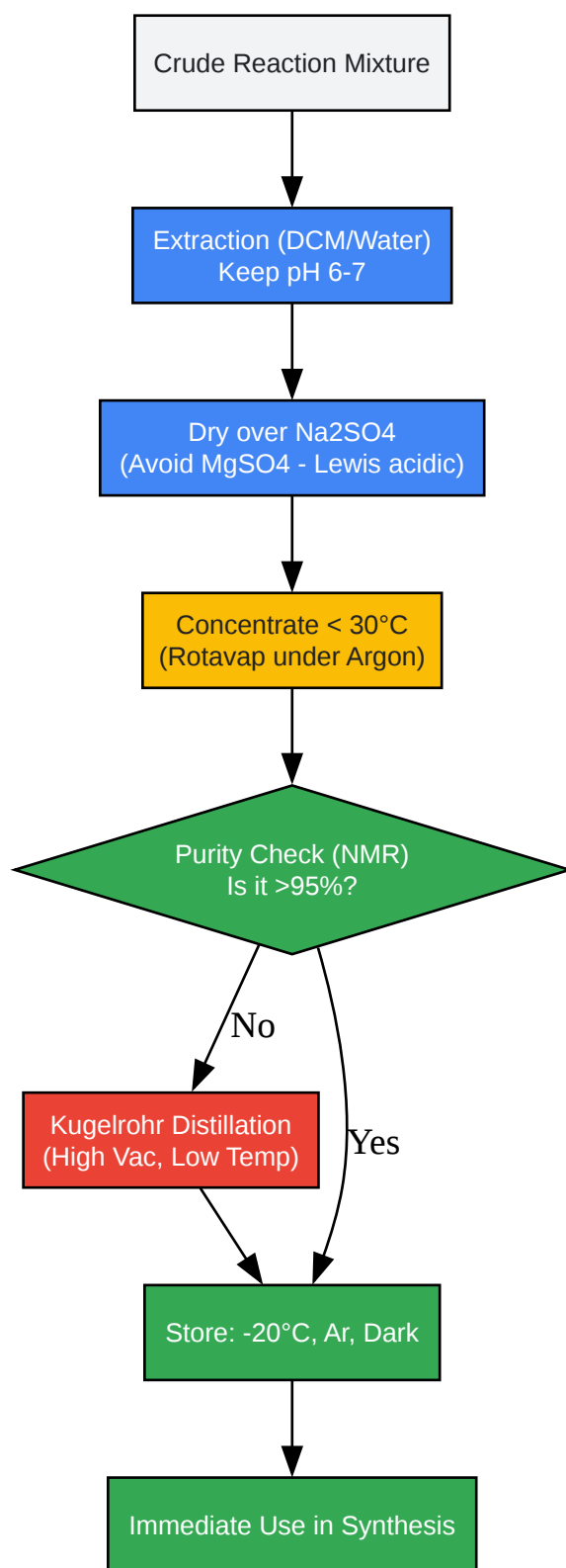
Storage Conditions

- Temperature: Store at -20°C. The rate of autoxidation drops significantly below 0°C.
- Atmosphere: Strictly Argon or Nitrogen blanket. Carbon dioxide (dry ice) is acceptable for transport but not long-term storage due to potential acidification.
- Container: Amber glass vials with Teflon-lined caps. Avoid polyethylene (permeable to O₂).

Purification & Usage Workflow

Do not purify on Silica Gel unless necessary. The acidic nature of silica can catalyze epimerization and hydration. If purification is required, use neutral alumina or rapid distillation under high vacuum.

Recommended Workflow:



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Caption: Optimized isolation and handling workflow to minimize thermal and oxidative stress.

Self-Validating Purity Check

Before committing the material to a subsequent step, run a ^1H NMR in CDCl_3 .

- Aldehyde Peak: Look for a doublet near 9.6 - 9.8 ppm.
- Acid Impurity: Broad singlet >10 ppm indicates oxidation.
- Epimerization: If chiral, use a chiral shift reagent (e.g., $\text{Eu}(\text{hfc})_3$) or derivatize with a chiral amine to check enantiomeric excess (ee).

References

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Sources

- [1. Thiophene-2-carboxaldehyde - Wikipedia \[en.wikipedia.org\]](#)
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